

Optimizing coupling time for Fmoc-Tyr(3,5-Cl₂)-OH

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Compound of Interest

Compound Name: Fmoc-Tyr(3,5-Cl₂)-OH

CAS No.: 1391508-43-2

Cat. No.: B2793336

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Welcome to the Technical Support Center for Unnatural Amino Acid Synthesis. As a Senior Application Scientist, I have designed this guide to move beyond generic protocols. Synthesizing peptides with sterically hindered, unnatural derivatives like **Fmoc-Tyr(3,5-Cl₂)-OH** requires a deep understanding of molecular mechanics.

This guide dissects the chemical behavior of **Fmoc-Tyr(3,5-Cl₂)-OH** to provide you with field-proven, self-validating methodologies that ensure high-yield couplings while suppressing side reactions.

Part 1: Mechanistic Rationale (The "Why")

Fmoc-Tyr(3,5-Cl₂)-OH (CAS: 1391508-43-2) presents a dual challenge during Solid-Phase Peptide Synthesis (SPPS)[1]:

- **Steric Hindrance:** The massive chlorine atoms at the 3 and 5 positions of the aromatic ring severely restrict the conformational freedom of the amino acid. This steric bulk creates a high activation energy barrier during the acylation of the resin-bound amine.

- **Electronic Effects:** The electron-withdrawing nature of the halogens significantly lowers the pKa of the unprotected phenolic hydroxyl group (dropping from ~10.0 in standard Tyrosine to ~6.5–7.0). This makes the phenol highly acidic and prone to deprotonation under standard basic coupling conditions.

Part 2: Troubleshooting Guide & FAQs

Q1: Why is my coupling yield so low when using standard HATU/DIPEA activation? Causality: When you use a strong base like DIPEA (N,N-Diisopropylethylamine) alongside HATU, the highly acidic phenol of **Fmoc-Tyr(3,5-Cl₂)-OH** is easily deprotonated. The resulting phenoxide anion competitively reacts with the activated Fmoc-amino acid (a process known as O-acylation). This side reaction consumes your coupling reagent and starves the intended N-terminal amine acylation. **Solution:** Switch to a base-free or mildly acidic coupling system like DIC/OxymaPure. This prevents the formation of the reactive phenoxide anion, keeping the phenol neutral and unreactive.

Q2: How do I overcome the steric hindrance without causing side reactions? Causality: Room temperature couplings often stall at 60-70% conversion because the bulky chlorines prevent the activated ester from properly aligning with the resin-bound amine. Kinetic energy is required to overcome this activation barrier. **Solution:** Elevate the coupling temperature to 50 °C for 10 minutes. Recent literature demonstrates that DIC/Oxyma at 50 °C effectively drives the coupling of sterically hindered, unprotected phenolic amino acids without inducing epimerization or O-acylation[2].

Q3: Do I need to artificially protect the phenol group of Fmoc-Tyr(3,5-Cl₂)-OH? Causality: No. While the phenol is acidic, the massive steric bulk of the ortho-chlorine atoms acts as a "pseudo-protecting group," physically shielding the oxygen from incoming electrophiles. As long as you avoid excess base, the neutral phenol remains unreactive. Minimal-protection SPPS strategies have validated that side-chain unprotected Fmoc-Tyr-OH derivatives couple quantitatively using DIC/Oxyma[3].

Part 3: Quantitative Data Analysis

To illustrate the impact of coupling reagents and temperature, review the comparative data below. Note: Data reflects typical conversion rates for highly hindered, unprotected phenolic amino acids.

Coupling Reagent	Base Catalyst	Temperature	Time	Conversion Yield (%)	O-Acylation Impurity (%)
HATU	DIPEA (2.0 eq)	25 °C	60 min	~ 65%	~ 15%
DIC	OxymaPure	None	25 °C	60 min	~ 80%
DIC	OxymaPure	None	50 °C (MW)	10 min	> 98%
DIC	OxymaPure	None	75 °C (MW)	5 min	> 95%

Part 4: Experimental Protocols

Every protocol must be a self-validating system. The following methodologies incorporate built-in checks to ensure scientific integrity.

Protocol A: Optimized MW-SPPS Coupling (Recommended)

This protocol utilizes Microwave-Assisted SPPS (MW-SPPS) to overcome steric hindrance while preserving the unprotected phenol.

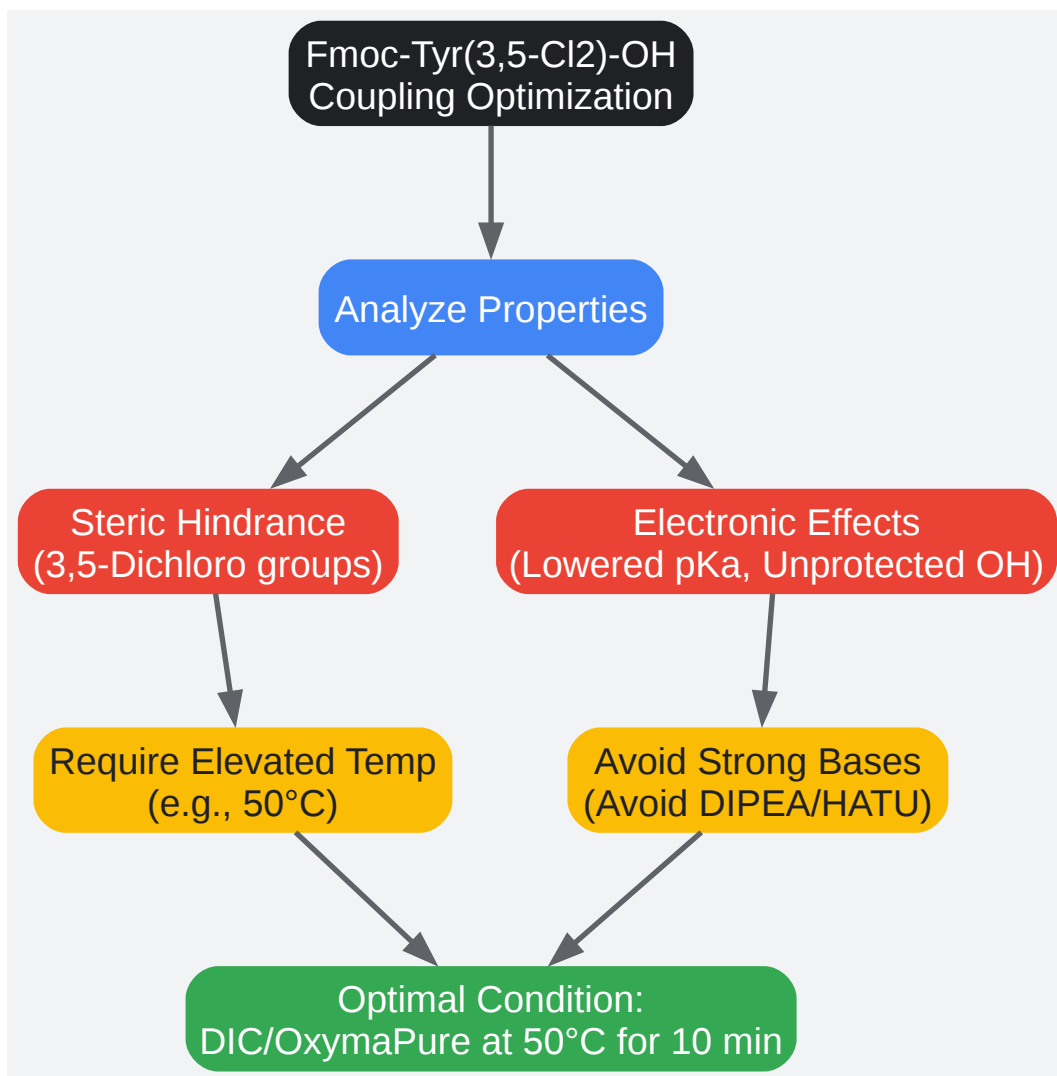
- Resin Preparation: Swell the peptide-resin in DMF for 15 minutes to ensure maximum exposure of the N-terminal amines.
- Deprotection: Treat the resin with 20% piperidine in DMF (1 × 3 min, 1 × 10 min).
 - Critical Self-Validation Step: Wash thoroughly with DMF (5 × 1 min) to remove all traces of piperidine. Residual base will deprotonate the incoming **Fmoc-Tyr(3,5-Cl₂)-OH** and trigger O-acylation.
- Activation: In a separate vial, dissolve 4.0 equivalents of **Fmoc-Tyr(3,5-Cl₂)-OH** and 4.0 equivalents of OxymaPure in minimal DMF (0.1 M concentration). Add 4.0 equivalents of DIC. Pre-activate for 2 minutes at room temperature.
- Coupling: Transfer the activated mixture to the resin. Heat to 50 °C using a microwave synthesizer and hold for exactly 10 minutes[2].

- Washing: Drain the reaction vessel and wash the resin with DMF (3 × 1 min) and DCM (3 × 1 min).
- Verification: Perform a Kaiser (Ninhydrin) test. A clear/yellow solution confirms complete acylation. A blue solution indicates incomplete coupling.

Protocol B: Room Temperature Double Coupling (For heat-sensitive sequences)

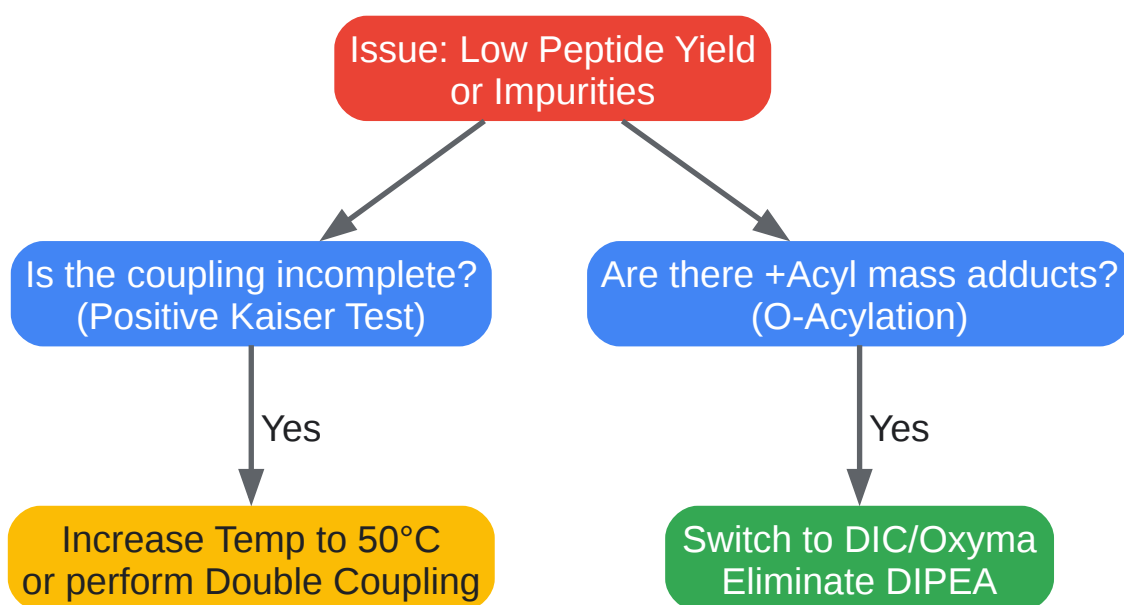
- Follow steps 1-3 from Protocol A.
- First Coupling: Add the activated DIC/Oxyma mixture to the resin and agitate at 25 °C for 60 minutes.
- Drain and Repeat: Drain the vessel (do not wash). Add a freshly prepared batch of activated **Fmoc-Tyr(3,5-Cl₂)-OH** and agitate for another 60 minutes.
- Verification: Wash with DMF/DCM and perform a Kaiser test.

Part 5: Visualizations



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Workflow for optimizing **Fmoc-Tyr(3,5-Cl₂)-OH** coupling based on steric and electronic properties.



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Troubleshooting logic tree for resolving incomplete coupling and O-acylation side reactions.

References

- Sigma-Aldrich. "**Fmoc-Tyr(3,5-Cl₂)-OH** | 1391508-43-2". sigmaaldrich.com.
- ACS Publications. "Side-Chain Unprotected Fmoc-Arg/His/Tyr-OH Couplings and Their Application in Solid-Phase Peptide Synthesis through a Minimal-Protection/Green Chemistry Strategy". acs.org.
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Sources

- 1. [Fmoc-Tyr\(3,5-Cl₂\)-OH | 1391508-43-2 \[sigmaaldrich.com\]](#)
- 2. [Synthetic ramoplanin analogues are accessible by effective incorporation of arylglycines in solid-phase peptide synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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